

# Application Notes and Protocols for Preparing LS-102 Stock Solutions

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## Compound of Interest

Compound Name: LS-102

Cat. No.: B2460127

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## Introduction

**LS-102** is a selective, cell-permeable inhibitor of the E3 ubiquitin ligase Synoviolin (Syvn1).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It functions by inhibiting the autoubiquitination of Syvn1, which plays a crucial role in endoplasmic reticulum-associated degradation (ERAD) and has been implicated in various diseases, including rheumatoid arthritis.<sup>[1]</sup><sup>[4]</sup> **LS-102** has been shown to suppress the proliferation of rheumatoid synovial cells and reduce the severity of rheumatoid arthritis in mouse models.<sup>[2]</sup><sup>[3]</sup> These application notes provide detailed protocols for the preparation of **LS-102** stock solutions for both in vitro and in vivo research applications.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **LS-102** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>36</sub> N <sub>8</sub> O	[5][6]
Molecular Weight	452.60 g/mol	[2][5][6]
CAS Number	1456891-34-1	[5][6]
IC <sub>50</sub> (Syvn1 autoubiquitination)	35 µM	[1][2][3]
IC <sub>50</sub> (Rheumatoid synovial cells)	5.4 µM	[1][5][7]
Solubility in DMSO	≥ 50 mg/mL	[2]
Storage (Solid)	-20°C, protect from light	[5]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM LS-102 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **LS-102** in dimethyl sulfoxide (DMSO), a common solvent for in vitro experiments.

Materials:

- **LS-102** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Equipment:

- Vortex mixer
- Optional: Sonicator

#### Procedure:

- **Equilibrate LS-102:** Allow the vial of **LS-102** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh LS-102:** Accurately weigh out the desired amount of **LS-102** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.526 mg of **LS-102**.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
    - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.00001 \text{ moles} \times 452.60 \text{ g/mol} = 0.004526 \text{ g} = 4.526 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **LS-102** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the **LS-102** is completely dissolved. If necessary, sonication can be used to aid dissolution.<sup>[7]</sup>
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).<sup>[5]</sup>

## Protocol 2: Preparation of LS-102 Formulation for In Vivo Use

This protocol describes the preparation of an **LS-102** formulation suitable for intraperitoneal (i.p.) injection in animal models. This formulation uses a co-solvent system to enhance

solubility.

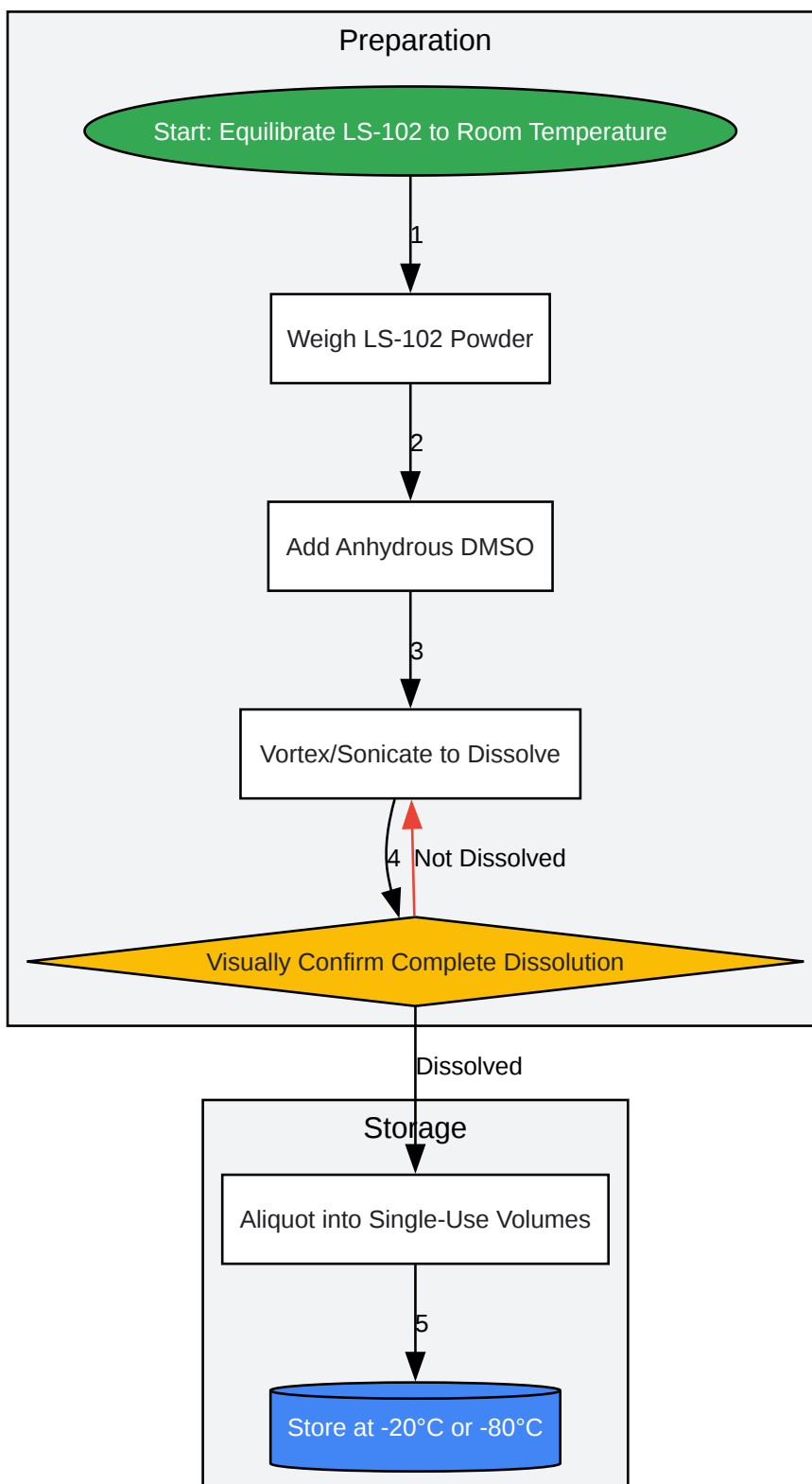
Materials:

- **LS-102** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

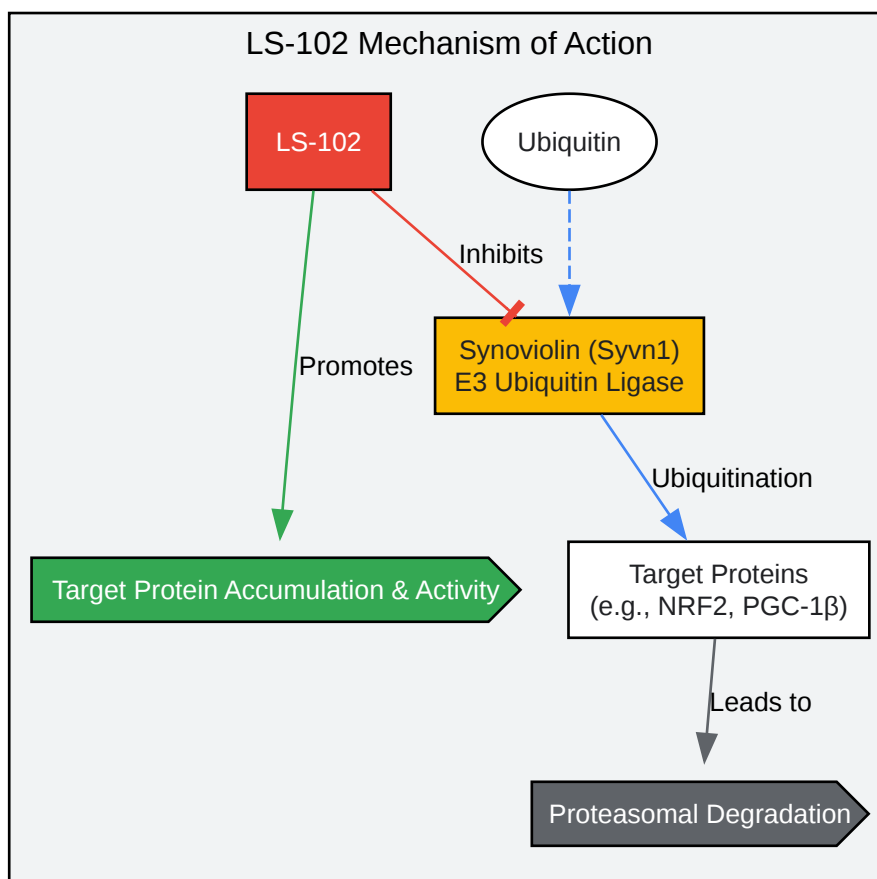
- **Prepare the Vehicle:** Prepare the vehicle by mixing the solvents in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- **Dissolve **LS-102**:** First, dissolve the required amount of **LS-102** in DMSO.
- **Add Co-solvents:** Sequentially add PEG300, Tween-80, and saline to the **LS-102**/DMSO mixture, ensuring the solution is mixed thoroughly after each addition. The final solution should be clear.[\[5\]](#)
- **Final Concentration:** The solubility of **LS-102** in this vehicle is  $\geq 2.5$  mg/mL.[\[5\]](#)
- **Administration:** The prepared solution should be used immediately.

## Visualizations



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Caption: Experimental workflow for preparing **LS-102** stock solution.



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Caption: **LS-102** signaling pathway.

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